

# A Comprehensive Technical Guide to Cesium Hydroxide: Identifiers and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cesium hydroxide

Cat. No.: B078443

[Get Quote](#)

This technical guide provides a detailed overview of **Cesium Hydroxide**, with a primary focus on its various chemical identifiers. Designed for researchers, scientists, and professionals in drug development, this document consolidates critical data to facilitate easy access and comparison.

## Core Chemical Identifiers

**Cesium hydroxide** is a strong base available in both anhydrous and hydrated forms. Accurate identification is crucial for regulatory compliance, safety, and experimental reproducibility. The following table summarizes the key identifiers for **cesium hydroxide** and its common forms.

Identifier Type	Cesium Hydroxide (Anhydrous)	Cesium Hydroxide Monohydrate	Cesium Hydroxide Solution	Notes
CAS Number	21351-79-1[1][2]	35103-79-8[3][4][5][6][7]	21351-79-1 (for the solute)[8]	The CAS number for the solution refers to the dissolved cesium hydroxide.
EC Number	244-344-1[1][2]	244-344-1[3][6]	244-344-1[9]	The European Community number is consistent across different forms.
PubChem CID	62750[1][2]	23679066[10]	-	The Compound ID (CID) is unique to the specific chemical structure.
UN Number	2682[1][2][11]	-	2681[1][8][11][12][13]	UN numbers designate hazardous materials for transportation.
RTECS Number	FK9800000[1][2]	-	-	Registry of Toxic Effects of Chemical Substances number.
ChEBI ID	CHEBI:33988[1][2]	-	-	Chemical Entities of Biological Interest identifier.

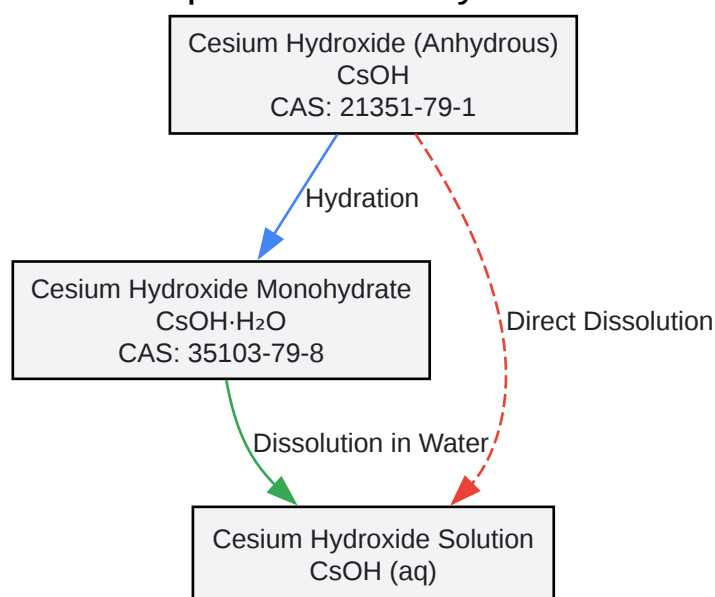
UNII	458ZFZ6235[1] [2]	-	-	Unique Ingredient Identifier.
------	----------------------	---	---	-------------------------------------

A deprecated CAS number for **Cesium Hydroxide** is 1308-47-0[1]. Other identifiers include a molecular formula of CsOH and a molar mass of 149.912 g/mol [2].

## Logical Relationship of Cesium Hydroxide Forms

The relationship between the different forms of **cesium hydroxide** can be visualized as a progression from the anhydrous solid to its hydrated form and its state in an aqueous solution.

### Relationship of Cesium Hydroxide Forms



[Click to download full resolution via product page](#)

### Relationship of **Cesium Hydroxide** Forms

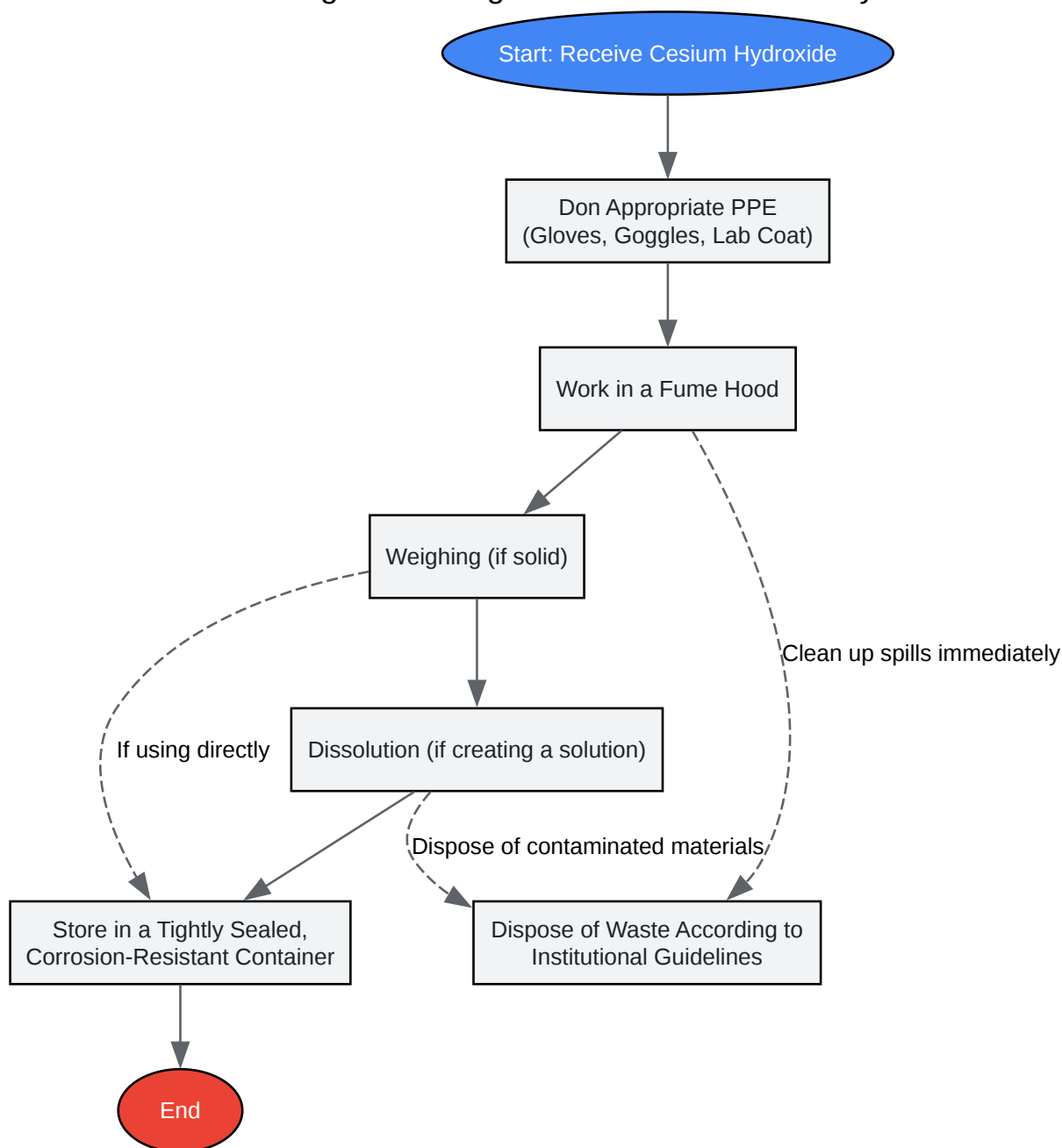
## Experimental Considerations

Due to its highly corrosive and hygroscopic nature, handling and experimental protocols involving **cesium hydroxide** require stringent safety measures. It is a strong base, significantly more reactive than sodium or potassium hydroxide[2].

## General Handling and Storage Protocol Workflow

The following diagram outlines a general workflow for the safe handling and storage of **cesium hydroxide** in a laboratory setting.

### General Handling and Storage Workflow for Cesium Hydroxide



[Click to download full resolution via product page](#)

## Handling and Storage Workflow

At present, specific, detailed experimental protocols and signaling pathways involving **cesium hydroxide** are not readily available in public literature databases beyond its general use as a strong base in organic synthesis and as a catalyst[3]. Researchers should consult safety data sheets (SDS) and relevant literature for specific applications. The information provided here is intended as a foundational guide to the identification and safe handling of **cesium hydroxide**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cesium hydroxide | CsOH | CID 62750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Caesium hydroxide - Wikipedia [en.wikipedia.org]
- 3. Cesium hydroxide =99.5 tracemetals 35103-79-8 [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. Cas 35103-79-8,Cesium hydroxide | lookchem [lookchem.com]
- 6. Cesium hydroxide 99.95 trace metals 35103-79-8 [sigmaaldrich.com]
- 7. Cesium Hydroxide Monohydrate (CsOH·H<sub>2</sub>O) (CAS No. 35103-79-8) [stanfordmaterials.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. nama-group.com [nama-group.com]
- 10. Caesium hydroxide--water (1/1/1) | CsH<sub>3</sub>O<sub>2</sub> | CID 23679066 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. nj.gov [nj.gov]
- 12. fishersci.com [fishersci.com]
- 13. geometrics.com [geometrics.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Cesium Hydroxide: Identifiers and Properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b078443#cesium-hydroxide-cas-number-and-identifiers>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)